

2-Acetyl-4,5-dimethylthiazole CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Acetyl-4,5-dimethylthiazole

Cat. No.: B1334031

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In-Depth Technical Guide: 2-Acetyl-4,5-dimethylthiazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Acetyl-4,5-dimethylthiazole**, including its chemical properties, synthesis, and a review of the biological activities associated with the broader class of thiazole derivatives. This document is intended to serve as a foundational resource for researchers and professionals in drug development and related scientific fields.

Core Compound Identification

A clear identification of **2-Acetyl-4,5-dimethylthiazole** is established by its CAS (Chemical Abstracts Service) number and molecular weight.

Property	Value	References
CAS Number	38205-60-6	[1] [2] [3] [4] [5]
Molecular Weight	155.22 g/mol	[1] [2] [3] [4]

Chemical and Physical Properties

2-Acetyl-4,5-dimethylthiazole is a member of the thiazole class of heterocyclic compounds. Thiazoles are aromatic five-membered rings containing one sulfur and one nitrogen atom. The subject compound is characterized by an acetyl group and two methyl groups attached to the thiazole ring.

Synthesis of Thiazole Derivatives

While a specific, detailed protocol for the synthesis of **2-Acetyl-4,5-dimethylthiazole** was not found in the reviewed literature, the general synthesis of thiazole derivatives is well-established. A common method is the Hantzsch thiazole synthesis. The synthesis of a related compound, 2,4-Dimethyl-5-bromoacetyl-thiazole, from 2,4-dimethyl-5-acetyl-thiazole provides insight into potential reactions involving the target molecule.

General Experimental Protocol for Bromination of 2,4-dimethyl-5-acetyl-thiazole:

- A solution of 20.2 g (0.13 mol) of 2,4-dimethyl-5-acetyl-thiazole is prepared in glacial acetic acid and heated to reflux.
- A solution of 20.8 g (0.13 mol) of bromine in 50 ml of glacial acetic acid is added dropwise to the refluxing solution.
- After one hour of reaction, the mixture is evaporated to dryness.
- The resulting residue is dissolved in water, and the solution is neutralized using a sodium carbonate solution.
- The aqueous solution is then extracted multiple times with methylene chloride.
- The combined organic phases are dried and concentrated to yield the crude product.

This protocol for a derivative suggests that **2-Acetyl-4,5-dimethylthiazole** can be used as a starting material for further chemical modifications. The synthesis of various thiazole derivatives often involves the reaction of α -haloketones with thioamides.

Biological and Pharmacological Context

Extensive research has been conducted on the biological activities of the broader class of thiazole and 2-aminothiazole derivatives. These compounds have shown a wide range of

pharmacological effects, making the thiazole scaffold a significant point of interest in drug discovery.

Reported Activities of Thiazole Derivatives:

- **Anticancer:** Various thiazole derivatives have been investigated for their cytotoxic effects against a range of cancer cell lines.^{[6][7]} The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a common method used to assess the in vitro cytotoxic effects of these compounds.
- **Antibacterial and Antifungal:** The thiazole ring is a core component of several antimicrobial agents.
- **Anti-inflammatory:** Certain thiazole derivatives have demonstrated anti-inflammatory properties.
- **Neuroprotective:** Some studies have explored the potential of thiazole derivatives in the context of neurodegenerative diseases.

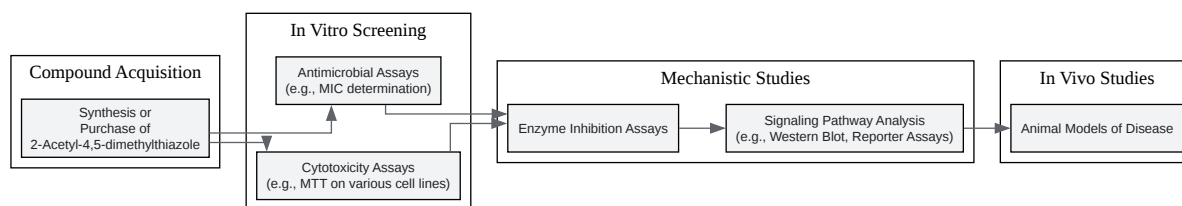
It is important to note that while the thiazole class shows significant biological potential, specific experimental data and detailed mechanistic studies for **2-Acetyl-4,5-dimethylthiazole** itself are not readily available in the reviewed literature.

Signaling Pathways and Mechanisms of Action

Detailed signaling pathways and specific molecular targets for **2-Acetyl-4,5-dimethylthiazole** have not been elucidated in the available scientific literature. Research on other thiazole derivatives suggests that their mechanisms of action can be diverse, often involving the inhibition of specific enzymes or interference with cellular signaling cascades. However, without dedicated studies on **2-Acetyl-4,5-dimethylthiazole**, any proposed pathway would be speculative and based on the activities of related but structurally distinct compounds.

Experimental Workflows

For researchers interested in investigating the biological effects of **2-Acetyl-4,5-dimethylthiazole**, a logical first step would be to perform in vitro screening assays to identify potential biological activities. A general workflow for such an investigation is proposed below.



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Caption: A generalized workflow for the biological evaluation of **2-Acetyl-4,5-dimethylthiazole**.

Conclusion

2-Acetyl-4,5-dimethylthiazole is a well-characterized compound in terms of its chemical identity. While the broader class of thiazole derivatives has been extensively studied for a variety of biological activities, there is a notable lack of specific research on **2-Acetyl-4,5-dimethylthiazole** itself. This presents an opportunity for further investigation into the potential pharmacological properties of this specific molecule. The synthesis routes for related compounds are established and can likely be adapted for this molecule. Future research should focus on in vitro screening to identify any significant biological effects, which would then warrant more in-depth mechanistic studies to elucidate its mode of action and potential therapeutic applications.

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